

Siguazodan: Basic Information & Handling

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Compound Focus: Siguazodan

CAS No.: 115344-47-3

Cat. No.: S543181

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The table below summarizes key physicochemical and handling data for **Siguazodan** from supplier catalogs and a research article [1] [2] [3].

Property	Details
CAS Number	115344-47-3 [2] [3]
Synonyms	SKF 94836 [2] [3]
Molecular Formula	C ₁₄ H ₁₆ N ₆ O [2] [3]
Molecular Weight	284.32 g/mol [2] [3]
Purity	>99% (as supplied by commercial vendors) [2] [3]
Appearance	White to off-white solid [2]
Primary Target & Activity	Potent and selective Phosphodiesterase III (PDE-III) inhibitor (IC ₅₀ = 117 nM) [2] [3]
Recommended Storage	Solid: -20°C for 3 years; 4°C for 2 years [2].

Stock Solution Preparation & Storage

Proper preparation of stock solutions is critical for maintaining stability and experimental reproducibility.

- **Solvent:** Dimethyl sulfoxide (DMSO) [2] [3].
- **Solubility:** 12.5 mg/mL (43.96 mM) in DMSO. **Note:** Supplier data indicates this may require ultrasonication and warming to 60°C [2].
- **Aliquoting:** Aliquot the stock solution into single-use vials immediately after preparation to minimize freeze-thaw cycles [2].
- **Storage of Solution:** Store aliquots at **-80°C for up to 6 months** or **-20°C for up to 1 month** [2].

Suggested Stability Assessment Protocol

Since specific stability data is unavailable, you can establish an in-house stability profile using this High-Performance Liquid Chromatography (HPLC) method.

- **Objective:** To determine the chemical stability of **Siguazodan** under various storage conditions over time.
- **Materials:**
 - **Siguazodan** stock solutions in DMSO (e.g., 10 mM)
 - HPLC system with a UV/VIS detector
 - C18 reverse-phase column
 - Acetonitrile (HPLC grade) and Water (HPLC grade) for mobile phase
- **Method:**
 - **Preparation:** Prepare **Siguazodan** stock solutions as described.
 - **Storage Conditions:** Aliquot and store samples under conditions you want to test:
 - -80°C (protected from light)
 - -20°C (protected from light)
 - 4°C
 - Room temperature
 - **Sampling:** Analyze samples immediately after preparation (T=0) and at predetermined time points (e.g., 1 day, 1 week, 2 weeks, 1 month, 3 months).
 - **HPLC Analysis:**
 - **Mobile Phase:** A gradient of water and acetonitrile (e.g., from 10% to 90% acetonitrile over 20 minutes).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV absorbance at a relevant wavelength (e.g., 254 nm).
 - **Injection Volume:** 10 µL.
 - **Data Analysis:** Monitor for the appearance of new peaks (degradants) and a decrease in the main **Siguazodan** peak area. Calculate the percentage of parent compound remaining at each time point compared to T=0.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Siguazodan in aqueous buffers?** **Siguazodan** has low aqueous solubility. For cell-based assays, prepare a concentrated stock in DMSO first, then dilute into the aqueous buffer. The final DMSO concentration should be kept as low as possible (typically $\leq 0.1\%$) to avoid cytotoxicity [2].

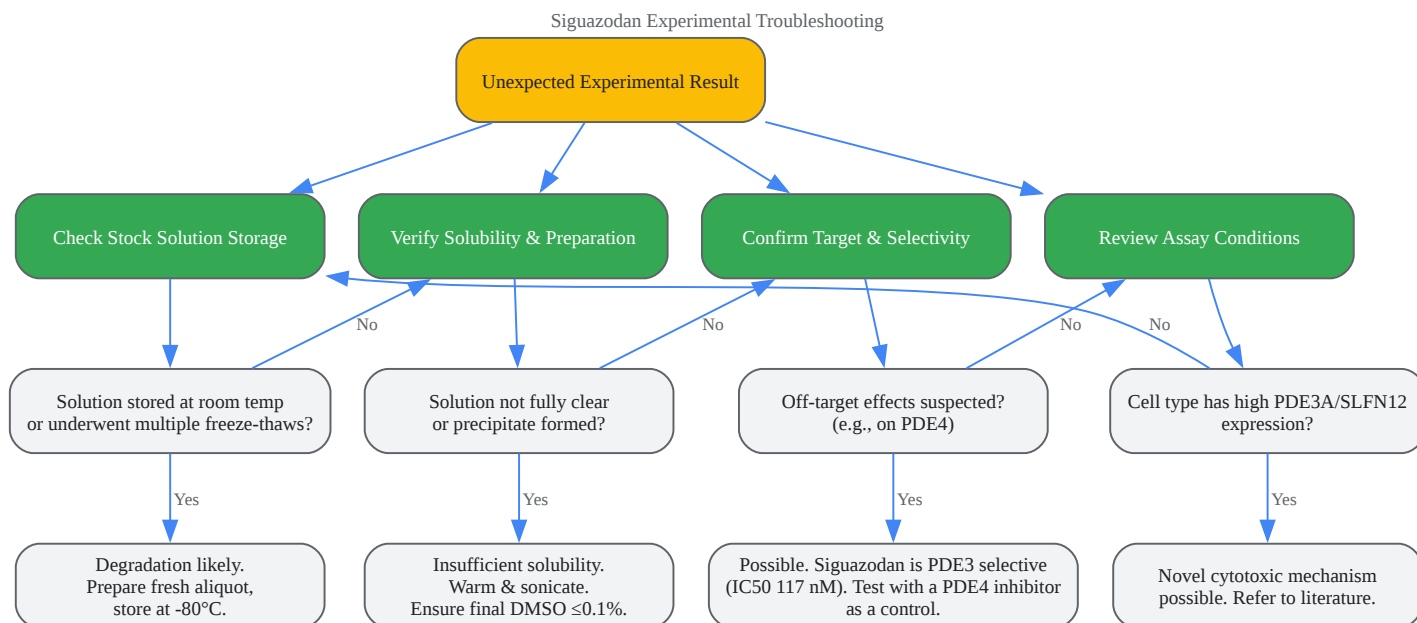
Q2: How many freeze-thaw cycles can **Siguazodan stock solutions undergo?** The supplier information does not specify a limit. **Best practice** is to avoid freeze-thaw cycles altogether by aliquoting the stock solution into single-use vials [2].

Q3: My **Siguazodan solution has changed color. Is it still usable?** The pure solid is described as white to off-white [2]. Any significant color change in a solution (e.g., to yellow or brown) suggests chemical degradation. It is not recommended to use discolored material for quantitative experiments.

Q4: Are there any known major degradants of **Siguazodan?** The available scientific and commercial literature does not provide information on **Siguazodan**'s degradation products. For critical work, identification of degradants would require analytical studies like LC-MS.

Troubleshooting Guide

The following flowchart outlines a logical approach to diagnosing and resolving common **Siguazodan**-related issues in your experiments.



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References

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2. Siguazodan (SKF 94836) | PDE3 Inhibitor [medchemexpress.com]
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